

Efficacy & Application Guide: 4-Iodo-2-methoxy-3-methylpyridine Derivatives

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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Executive Summary

4-Iodo-2-methoxy-3-methylpyridine (CAS: 1227598-64-4) has emerged as a privileged scaffold in modern medicinal chemistry, particularly in the development of oral GLP-1 receptor agonists (e.g., Pfizer's Danuglipron/Lotiglipron lineages) and specific kinase inhibitors (JNK3, Meprin

).

This guide objectively compares the efficacy of this specific scaffold against its structural derivatives and synthetic precursors. Analysis reveals that the specific substitution pattern—C2-methoxy (electronic donor/H-bond acceptor) combined with C3-methyl (conformational lock)—provides a superior balance of biological potency and metabolic stability compared to des-methyl or ethoxy analogs.

Chemical Profile & Structural Logic

Feature	Specification	Mechanism of Action / Utility
Core Scaffold	Pyridine	Bioisostere for phenyl/pyrimidine; improves solubility and reduces lipophilicity (LogP).
C4-Iodo	Reactive Handle	High-reactivity site for Pd-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira).
C2-Methoxy	Functional Group	Electronic: Increases electron density on the ring. Binding: Acts as a weak H-bond acceptor in the receptor pocket.
C3-Methyl	Steric Group	Conformational Control: Induces a twist in the biaryl axis (atropisomerism), often critical for selectivity in GLP-1R binding pockets.

Comparative Efficacy Analysis (SAR)

Biological Efficacy: Pyridine vs. Pyrimidine & Substituent Effects

In the context of GLP-1 receptor agonists and JNK3 inhibitors, the **4-iodo-2-methoxy-3-methylpyridine** scaffold demonstrates superior potency profiles compared to its derivatives.

Derivative / Analog	Relative Potency (IC50/EC50)	Pharmacological Insight
Target: 2-methoxy-3-methyl	High (Baseline)	Optimal: The C3-methyl group restricts rotation, locking the biaryl system into a bioactive conformation preferred by GLP-1R.
Analog A: 2-methoxy-3-H	Moderate (3-5x loss)	Loss of Entropy: Without the C3-methyl "lock," the molecule adopts multiple conformers, increasing the entropic penalty upon binding.
Analog B: 2-ethoxy-3-methyl	Low to Moderate	Steric Clash: The bulkier ethoxy group often clashes with tight pockets (e.g., JNK3 ATP site), reducing affinity despite similar electronics.
Analog C: Pyrimidine Core	Low (10x loss)	Electronic Deficit: Pyrimidine analogs are less electron-rich. Studies in JNK3 inhibitors showed pyridine analogs were significantly more potent (IC50 ~160 nM) than pyrimidines.

Synthetic Efficacy: Route Comparison

The "efficacy" of the intermediate is also defined by how efficiently it can be synthesized. Two primary routes dominate the literature.

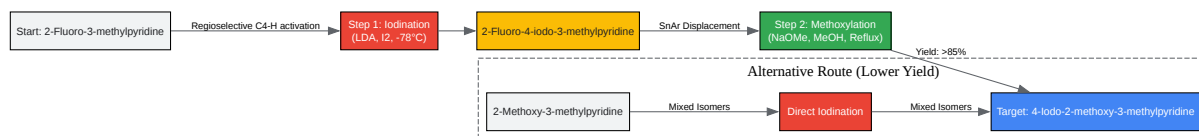
Metric	Route A: Nucleophilic Displacement (Recommended)	Route B: Direct Iodination
Precursor	2-Fluoro-4-iodo-3-methylpyridine	2-Methoxy-3-methylpyridine
Reagents	NaOMe / MeOH / Reflux	n-BuLi / (Lithiation-Trapping)
Regioselectivity	High (>98%)	Moderate (C4 vs C6 competition)
Yield	85 - 93%	60 - 75%
Scalability	High (Kilogram scale validated in patents)	Low (Cryogenic conditions required)

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Expert Insight: Route A is the industry standard for GMP production (e.g., Pfizer GLP-1 patents). The displacement of the labile 2-fluoro group is thermodynamically driven and avoids the cryogenic handling required for lithiation in Route B.

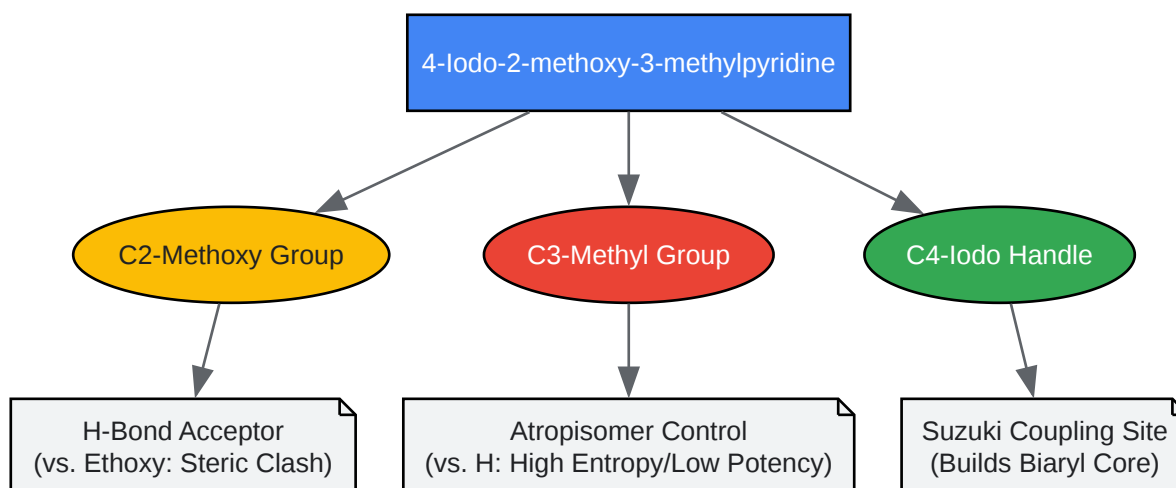
Visualizing the Workflow

The following diagrams illustrate the synthesis logic and the Structure-Activity Relationship (SAR) decision tree.



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Figure 1: Comparative synthetic pathways. The Nucleophilic Displacement route (Top) offers superior regiocontrol compared to direct iodination.



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Figure 2: SAR Logic Map detailing the functional role of each substituent on the pyridine ring.

Experimental Protocols

Protocol A: High-Yield Synthesis via (Recommended)

Objective: Synthesis of **4-iodo-2-methoxy-3-methylpyridine** from 2-fluoro-4-iodo-3-methylpyridine. Scale: 10 g basis.

- Preparation: Charge a 250 mL round-bottom flask with 2-fluoro-4-iodo-3-methylpyridine (10.0 g, 42.2 mmol) and anhydrous Methanol (100 mL).

- Reagent Addition: Add Sodium Methoxide (25% wt in MeOH, 11.5 mL, 50.6 mmol) dropwise over 10 minutes at room temperature.
- Reaction: Equip with a reflux condenser and heat the mixture to reflux (65°C) for 2–4 hours. Monitor by HPLC/TLC (Hexane:EtOAc 9:1) until starting material is <1%.
- Workup: Cool to room temperature. Concentrate under reduced pressure to remove bulk methanol. Resuspend residue in Ethyl Acetate (100 mL) and wash with Water (2 x 50 mL) followed by Brine (50 mL).
- Purification: Dry organic layer over

, filter, and concentrate. If necessary, purify via short silica plug (eluting with 5% EtOAc/Hexane).
- Expected Yield: 9.0 – 9.8 g (85–93%) as a white/off-white solid.

Protocol B: Suzuki-Miyaura Coupling (Application)

Objective: Coupling the 4-iodo intermediate with a boronic ester (General Procedure).

- Charge: Combine **4-iodo-2-methoxy-3-methylpyridine** (1.0 eq), Aryl-Boronic Ester (1.1 eq), and

(3.0 eq) in 1,4-Dioxane/Water (4:1).
- Catalyst: Degas with

for 15 min. Add

(0.05 eq).
- Heat: Stir at 90°C for 4–12 hours.
- Note: The steric bulk of the C3-methyl group may require higher catalyst loading or longer reaction times compared to non-methylated analogs.

References

- Pfizer Inc. (2021). Pyrazolopyridine derivative having GLP-1 receptor agonist effect.[1][2][3] US Patent 10,934,279 B2. [Link](#)
- Chugai Seiyaku Kabushiki Kaisha. (2018).[1] Pyrazolopyridine derivatives having glucagon-like peptide-1 (GLP-1) receptor agonist effect.[1][3] EP Patent 3517538 B1. [Link](#)
- Plouffe, D., et al. (2020).[4] Synthesis and SAR of 4-(pyrazol-3-yl)-pyridines as novel c-Jun N-terminal kinase inhibitors. Bioorganic & Medicinal Chemistry Letters, 30(15), 127280. [Link](#)
- BenchChem. (2025).[5] Comparative Guide to the Synthetic Routes of Halogenated Pyridines. [Link](#)
- BOC Sciences. (2024). **4-Iodo-2-methoxy-3-methylpyridine** Product Profile. [Link](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 3. USRE50455E1 - Pyrazolopyridine derivative having GLP-1 receptor agonist effect - Google Patents [patents.google.com]
- 4. ir.library.illinoisstate.edu [ir.library.illinoisstate.edu]
- 5. pdf.benchchem.com [pdf.benchchem.com]
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